

# An In-depth Technical Guide on the Physical Properties of (s)-2-Benzylaziridine

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## Compound of Interest

Compound Name: (s)-2-Benzylaziridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **(s)-2-benzylaziridine**, a valuable chiral intermediate in organic synthesis and drug development. The information is presented to be a practical resource for laboratory work and theoretical modeling.

## Core Physical Properties

The physical characteristics of **(s)-2-benzylaziridine** are crucial for its handling, purification, and use in chemical reactions. A summary of these properties is provided in the table below.

Physical Property	Value	Units	Notes
Molecular Formula	C <sub>9</sub> H <sub>11</sub> N	-	-
Molecular Weight	133.19	g/mol	[1][2]
Appearance	Colorless to pale beige liquid/oil	-	[1][3][4]
Boiling Point	204.59	°C	At 760 mmHg[5]
80 - 85	°C	At 0.5 Torr[1][3]	
Density	1.044	g/cm <sup>3</sup>	Predicted value[3][5]
Refractive Index	1.568	-	[5]
Solubility	Slightly soluble in Chloroform, Ethanol, and Methanol.[1][6] Soluble in organic solvents like acetone. [4]	-	-
Storage Conditions	Keep in a dark place, sealed in dry conditions.[3][5] Store in a freezer under -20°C.[3][5] Hygroscopic, store under an inert atmosphere.[6]	-	-

## Experimental Protocols for Property Determination

The following sections detail the methodologies for measuring the key physical properties of **(s)-2-benzylaziridine**. These protocols are based on standard laboratory practices for liquid organic compounds.

The boiling point of **(s)-2-benzylaziridine** can be accurately determined using a micro-boiling point or Thiele tube method, which is suitable for small sample volumes.

## Apparatus:

- Thiele tube
- Mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Heating source (Bunsen burner or heating mantle)

## Procedure:

- A small amount (approximately 0.5 mL) of **(s)-2-benzylaziridine** is placed into the small test tube.
- A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The assembly is then placed in a Thiele tube filled with mineral oil, making sure the rubber band is above the oil level to prevent it from dissolving.
- The Thiele tube is gently heated at the side arm.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.

- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.

The density of liquid **(s)-2-benzylaziridine** can be determined using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (a glass flask with a specific, accurately known volume)
- Analytical balance (accurate to at least 0.0001 g)
- Thermometer
- Water bath for temperature control

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed on an analytical balance ( $m_{\text{empty}}$ ).
- The pycnometer is then filled with distilled water of a known temperature and weighed again ( $m_{\text{water}}$ ). The volume of the pycnometer can be calculated using the known density of water at that temperature.
- The pycnometer is emptied, dried completely, and then filled with **(s)-2-benzylaziridine**. Care should be taken to avoid air bubbles.
- The filled pycnometer is placed in a temperature-controlled water bath to bring the sample to a specific temperature (e.g., 20°C).
- The pycnometer is then weighed again to determine the mass of the sample ( $m_{\text{sample}}$ ).
- The density of **(s)-2-benzylaziridine** is calculated using the formula:  $\text{Density} = (m_{\text{sample}} - m_{\text{empty}}) / \text{Volume}_{\text{pycnometer}}$ .

The refractive index of **(s)-2-benzylaziridine**, a measure of how light propagates through it, is measured using a refractometer.

Apparatus:

- Abbe refractometer or a digital refractometer
- Constant temperature water circulator
- Dropper or pipette
- Lint-free tissue
- Solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- The refractometer is turned on and the prism is cleaned with a suitable solvent and a lint-free tissue.
- The instrument is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- The temperature of the prism is set to a standard value, typically 20°C, using the constant temperature water circulator.
- A few drops of **(s)-2-benzylaziridine** are placed on the surface of the lower prism using a clean dropper.
- The prism is closed and the light source is adjusted to illuminate the field of view.
- The adjustment knob is turned until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is then read from the instrument's scale. The reading should be recorded along with the measurement temperature.

## Synthesis Pathway of (s)-2-Benzylaziridine

A common and stereospecific method for the synthesis of chiral aziridines is the Wenker synthesis, which involves the intramolecular cyclization of a 2-aminoalcohol. For **(s)-2-benzylaziridine**, a plausible synthetic route starts from the readily available chiral amino acid, (s)-phenylalanine. The key steps involve the reduction of the carboxylic acid to an alcohol, conversion of the alcohol to a good leaving group (sulfate ester), and subsequent base-promoted ring closure.



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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical Properties of (s)-2-Benzylaziridine]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b106299#s-2-benzylaziridine-physical-properties>]

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